

Safety, storage, and handling of Ethyl 4,6-dichloro-2-methylnicotinate

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Compound of Interest

Compound Name: Ethyl 4,6-dichloro-2-methylnicotinate

Cat. No.: B1351075

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An In-depth Technical Guide to the Safe Handling, Storage, and Use of Ethyl 4,6-dichloronicotinate

This guide provides comprehensive safety, storage, and handling information for Ethyl 4,6-dichloronicotinate (CAS No. 40296-46-6), a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2][3]} Adherence to these guidelines is crucial for ensuring the safety of laboratory personnel and the integrity of research outcomes.

Safety and Hazard Information

Ethyl 4,6-dichloronicotinate presents several health and safety risks that necessitate careful handling and the use of appropriate personal protective equipment (PPE). The primary hazards identified from safety data sheets include skin and eye irritation.^{[4][5]}

Hazard Identification and Classification

The following table summarizes the hazard statements associated with Ethyl 4,6-dichloronicotinate.

Hazard Class	Hazard Statement
Skin Irritation	H315: Causes skin irritation. ^{[4][5]}
Eye Irritation	H319: Causes serious eye irritation. ^{[4][5]}

Precautionary Measures and Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this compound to ensure that all necessary safety precautions are in place. The following table outlines the recommended precautionary statements and the necessary PPE.

Precautionary Category	Statement Code	Precautionary Statement
Prevention	P264	Wash skin thoroughly after handling.[5]
Prevention	P280	Wear protective gloves/protective clothing/eye protection/face protection.[5]
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[5]
Response	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
Response	P332 + P313	If skin irritation occurs: Get medical advice/attention.[5]
Response	P337 + P313	If eye irritation persists: Get medical advice/attention.[5]
Storage	P405	Store locked up.
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[6]

Recommended Personal Protective Equipment:

- Eye/Face Protection: Use chemical safety goggles and/or a face shield that meet regulations such as OSHA's 29 CFR 1910.133 or European Standard EN166.[6]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[6]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6]
- Hygiene Measures: Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and at the end of the workday.[6]

Storage and Handling Procedures

Proper storage and handling are essential to maintain the quality and stability of Ethyl 4,6-dichloronicotinate and to prevent accidental exposure.

Storage Conditions

Store the compound in a dry, cool, and well-ventilated place.[6] Keep the container tightly closed.[6] For long-term storage, a temperature of 4°C is recommended, with the container sealed and protected from moisture.[1] If dissolved in a solvent, it can be stored at -20°C for up to one month or at -80°C for up to six months.[1]

Storage Parameter	Recommended Condition
Temperature	Room temperature in continental US; may vary elsewhere.[1] 4°C for sealed storage, away from moisture.[1]
Atmosphere	Inert atmosphere, 2-8°C.[7]
Incompatible Materials	Bases, Amines, Reducing Agents.[6]

Handling Procedures

- Do not get in eyes, on skin, or on clothing.[6]
- Avoid ingestion and inhalation.[6]

- Avoid dust formation.[6]
- Use only outdoors or in a well-ventilated area.[6]
- Ensure that eyewash stations and safety showers are close to the workstation.[6]

Experimental Protocols

The following is a general procedure for the synthesis of Ethyl 4,6-dichloronicotinate from ethyl 4,6-dihydroxynicotinate.

Synthesis of Ethyl 4,6-dichloronicotinate

Materials:

- Ethyl 4,6-dihydroxynicotinate
- Phosphorus oxychloride (POCl_3)
- Ice water
- Ethyl acetate (EtOAc)
- Saturated brine
- Anhydrous magnesium sulfate (MgSO_4)

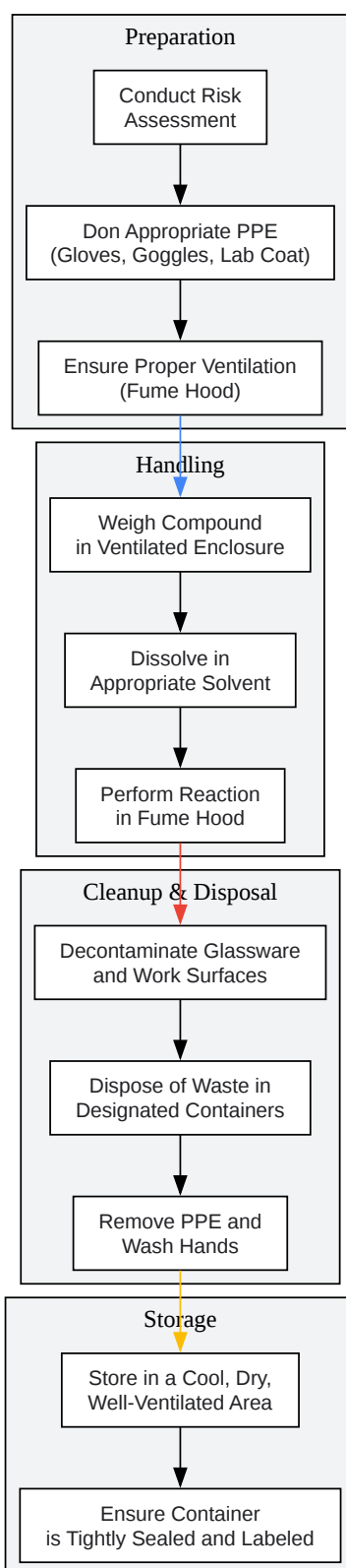
Procedure:

- Slowly add ethyl 4,6-dihydroxynicotinate (60 g, 0.328 mol) to phosphorus oxychloride (500 mL).[8][9]
- Heat the mixture to reflux and maintain for 2 hours.[8][9]
- After the reaction is complete, remove the excess POCl_3 by distillation under reduced pressure.[8][9]
- Carefully pour the residue into ice water and stir for 30 minutes.[8][9]

- Extract the aqueous mixture three times with ethyl acetate.[\[8\]](#)[\[9\]](#)
- Combine the organic phases and wash with saturated brine.[\[8\]](#)[\[9\]](#)
- Dry the organic phase over anhydrous magnesium sulfate.[\[8\]](#)[\[9\]](#)
- Concentrate the solution under vacuum to obtain the crude Ethyl 4,6-dichloronicotinate.[\[8\]](#)[\[9\]](#)

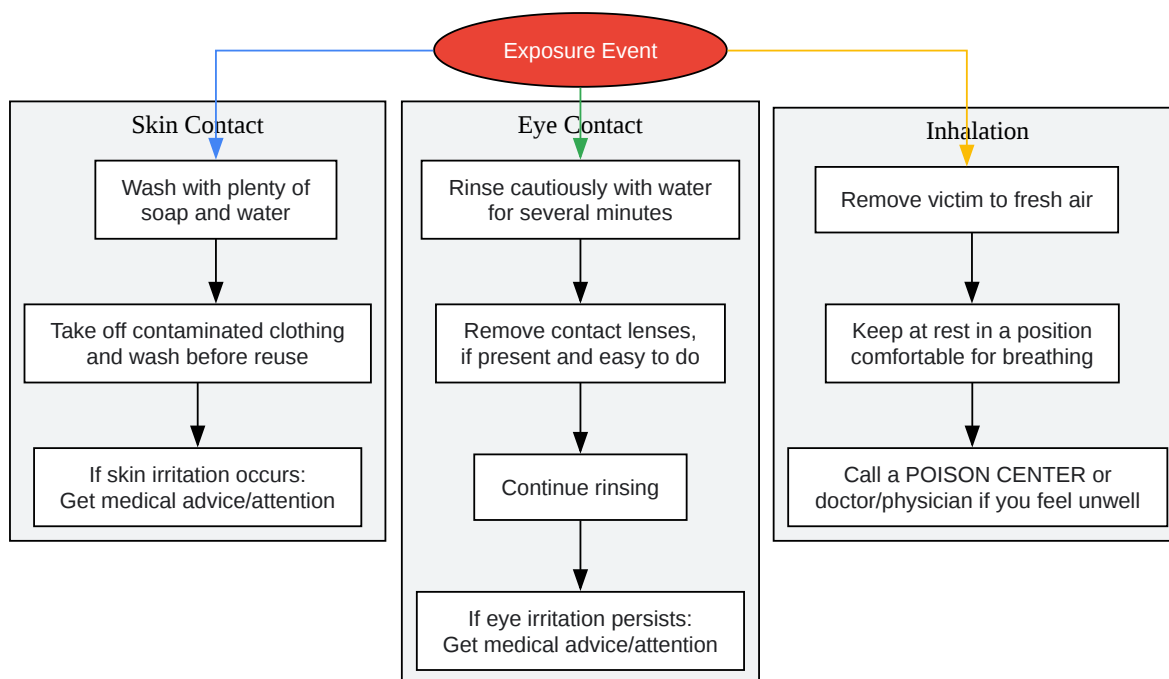
Workflow and Pathway Diagrams

The following diagrams illustrate the safe handling workflow for Ethyl 4,6-dichloronicotinate.



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Caption: Safe handling workflow for Ethyl 4,6-dichloronicotinate.



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Caption: First aid procedures for exposure to Ethyl 4,6-dichloronicotinate.

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